

An In-depth Technical Guide to Calcium Mesoxalate Trihydrate (CAS 21085-60-9)

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Compound of Interest

Compound Name: *Calcium mesoxalate trihydrate*

Cat. No.: *B15550010*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Calcium Mesoxalate Trihydrate** (CAS 21085-60-9), a compound with potential applications in immunology and metabolic disease research. This document synthesizes available data on its chemical and physical properties, biological activities, and relevant experimental contexts.

Chemical and Physical Properties

Calcium Mesoxalate Trihydrate is the calcium salt of mesoxalic acid (also known as ketomalonic acid or oxomalonic acid), existing in a trihydrated form. It is commercially available as a white to almost white crystalline powder[1][2][3].

Structural Information

There are discrepancies in the reported molecular formula for **Calcium Mesoxalate Trihydrate** across various chemical suppliers. The different reported formulas include $C_3H_2CaO_6 \cdot 3H_2O$, $C_6H_6CaO_{12}$ [1][3], and $C_6H_2CaO_{10} \cdot 3H_2O$ [4]. These variations likely stem from whether the formula represents a monomeric or dimeric salt structure. For clarity, the IUPAC name is calcium bis[carboxy(oxo)acetate] trihydrate.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	21085-60-9
Synonyms	Calcium Ketomalonate Trihydrate, Mesoxalic Acid Calcium Salt Trihydrate
IUPAC Name	calcium bis[carboxy(oxo)acetate] trihydrate

Physicochemical Properties

Quantitative physicochemical data for **Calcium Mesoxalate Trihydrate** is not extensively available in the public domain. The information is often qualitative or mixed with data for the distinct compound, calcium oxalate.

Table 2: Physical and Chemical Properties

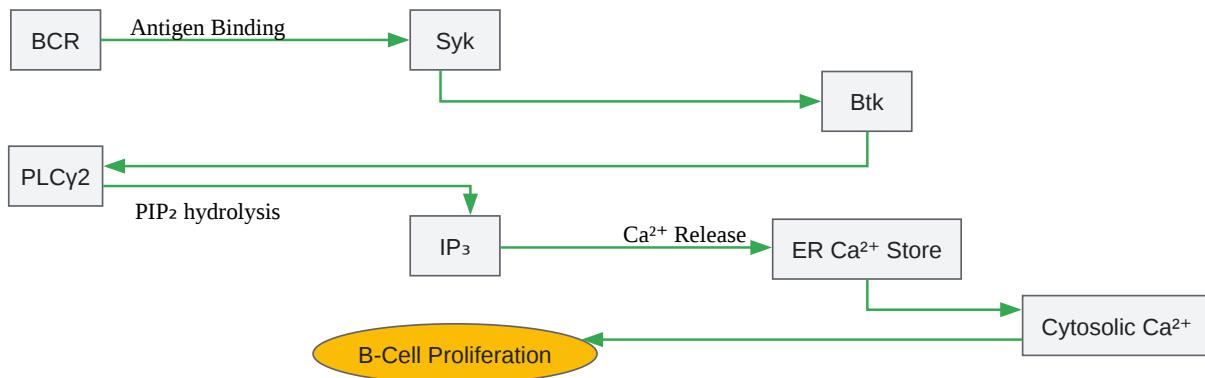
Property	Value
Appearance	White to almost white powder/crystal[1][2][3]
Solubility	Low solubility in water[1]
Melting Point	Not available
Boiling Point	Not available
Thermal Decomposition	Specific data for Calcium Mesoxalate Trihydrate is not available. Data for the unrelated compound, calcium oxalate trihydrate, shows a multi-step decomposition involving dehydration followed by decomposition to calcium carbonate and then calcium oxide.
Crystal Structure	Crystallographic data for Calcium Mesoxalate Trihydrate is not available. Data for the unrelated compound, calcium oxalate trihydrate (caoxite), indicates a triclinic crystal system.

Biological Activity and Potential Applications

Calcium Mesoxalate Trihydrate has been noted for its potential biological activities, particularly in the realms of immunology and metabolic regulation.

Immunomodulatory Effects: B-Cell Proliferation

Commercial suppliers indicate that **Calcium Mesoxalate Trihydrate** can promote the proliferation of B-cells[5][6]. The precise signaling pathway by which it induces this proliferation has not been detailed in the available literature. However, a general understanding of B-cell receptor (BCR) signaling provides a framework for a hypothetical mechanism. BCR activation typically leads to a cascade involving spleen tyrosine kinase (Syk) and Bruton's tyrosine kinase (Btk), resulting in the activation of phospholipase C-gamma 2 (PLCy2). This leads to the generation of inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium stores, a key event in B-cell activation and proliferation.



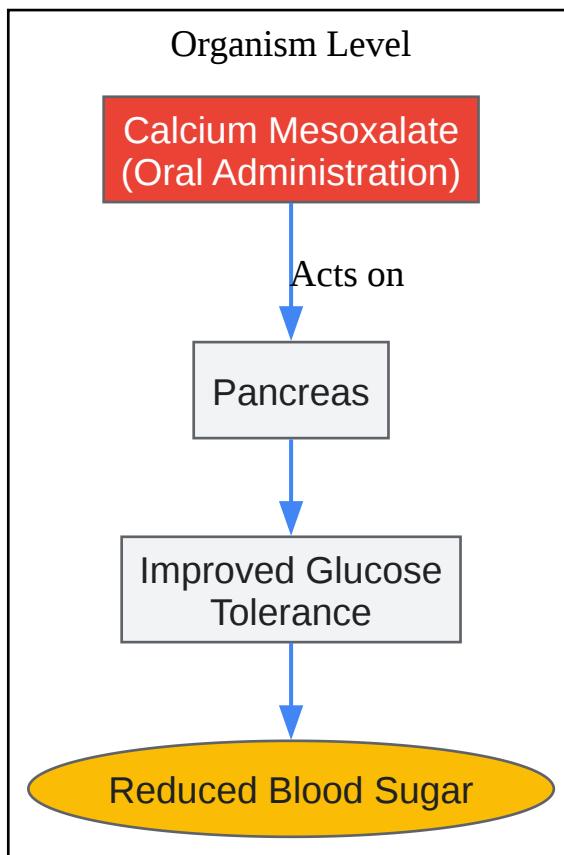
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Hypothetical B-Cell Proliferation Pathway

Metabolic Regulation: Anti-Diabetic Activity

Early research from 1955 demonstrated that oral administration of calcium mesoxalate reduced blood sugar and urine sugar levels in alloxan-induced diabetic rabbits and dogs[7]. This effect was not observed in depancreatized animals, suggesting the mechanism is dependent on

pancreatic function[7]. The study indicated an improvement in glucose tolerance, though the molecular signaling pathway was not elucidated.



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Postulated Anti-Diabetic Mechanism

Antiviral Potential: Inhibition of HIV-1 Reverse Transcriptase by Derivatives

While not a direct property of **Calcium Mesoxalate Trihydrate** itself, derivatives of mesoxalic acid have been shown to inhibit HIV-1 reverse transcriptase. Specifically, the 4-chlorophenylhydrazone of mesoxalic acid acts as a non-nucleoside reverse transcriptase inhibitor (NNRTI) by blocking the translocation of the enzyme, effectively freezing it in a pre-translocational state.

Experimental Protocols

Detailed experimental protocols for the synthesis and biological evaluation of **Calcium Mesoxalate Trihydrate** are not readily available. The following sections provide generalized workflows based on standard laboratory practices.

Synthesis

A specific, detailed protocol for the synthesis of **Calcium Mesoxalate Trihydrate** is not available in the reviewed literature. A general approach would involve the reaction of a soluble calcium salt with mesoxalic acid or a soluble mesoxalate salt in an aqueous solution, followed by precipitation, filtration, and drying of the resulting **calcium mesoxalate trihydrate**.



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General Synthesis Workflow

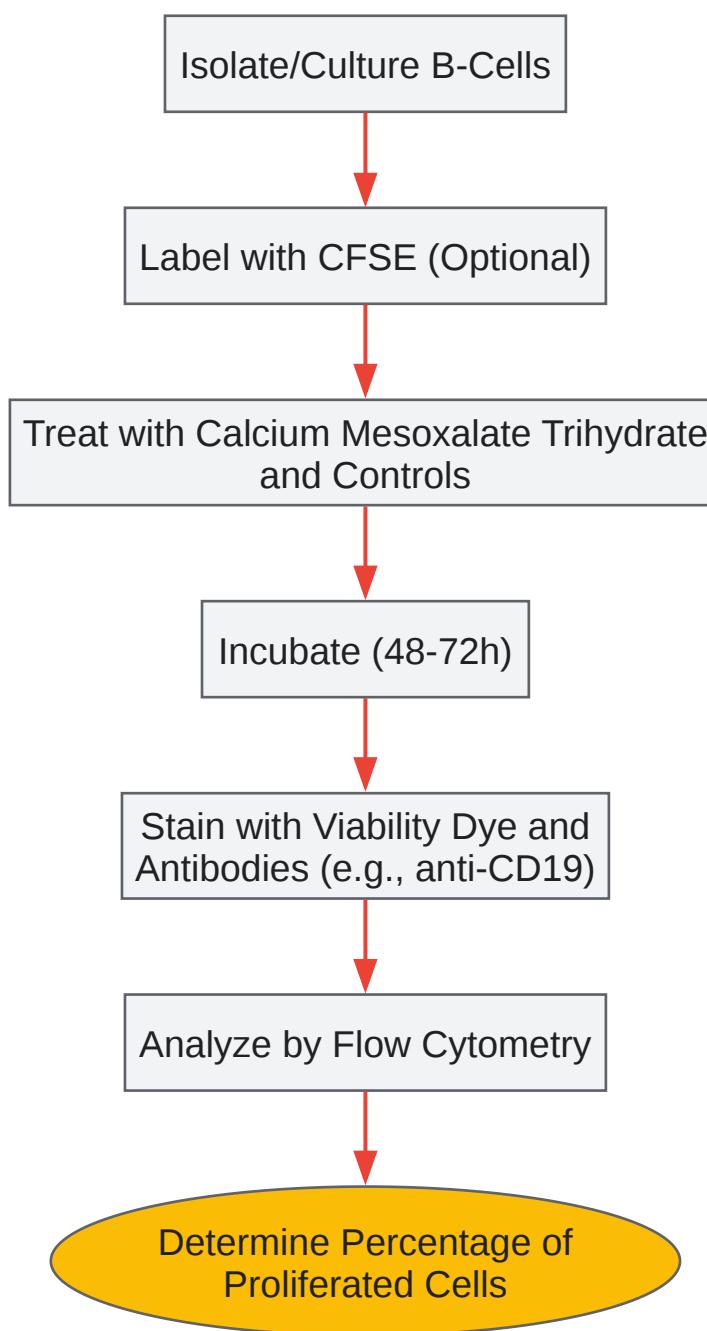
B-Cell Proliferation Assay

A standard method to assess B-cell proliferation is the use of dye dilution assays (e.g., CFSE) or nucleotide analog incorporation (e.g., BrdU or EdU) followed by flow cytometry.

Experimental Workflow: B-Cell Proliferation Assay

- Cell Culture: Isolate primary B-cells or use a suitable B-cell line and culture in appropriate media.
- Labeling (if applicable): Label cells with a proliferation tracking dye like CFSE.
- Treatment: Treat the B-cells with varying concentrations of **Calcium Mesoxalate Trihydrate**. Include positive (e.g., LPS or anti-IgM) and negative (vehicle) controls.
- Incubation: Incubate the cells for a period sufficient to allow for cell division (typically 48-72 hours).

- Staining: Stain cells with viability dyes and fluorescently labeled antibodies against B-cell markers (e.g., CD19). If using nucleotide analogs, follow the specific protocol for incorporation and detection.
- Flow Cytometry: Acquire data on a flow cytometer.
- Analysis: Analyze the data to determine the percentage of proliferated cells based on dye dilution or nucleotide analog incorporation.



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